

A Technical Guide to the Physical Properties of 1,14-Tetradecanedioic Acid

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Compound of Interest

Compound Name: 1,14-Tetradecanedioic-D24 acid

Cat. No.: B1436207

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: Data for the deuterated compound **1,14-Tetradecanedioic-D24 acid** is not readily available in public literature. The following guide provides data for the non-deuterated parent compound, 1,14-Tetradecanedioic acid. The physical properties of the deuterated analogue are expected to be very similar, with a primary difference in molecular weight.

Introduction

1,14-Tetradecanedioic acid, also known as dodecanedicarboxylic acid, is an alpha,omega-dicarboxylic acid.^{[1][2]} It is a long-chain dicarboxylic acid that is a very hydrophobic molecule and practically insoluble in water.^[3] This document provides a summary of its key physical properties, outlines a standard experimental protocol for property determination, and presents a hypothetical signaling pathway for illustrative purposes.

Physical and Chemical Properties

The following table summarizes the known physical and chemical properties of 1,14-Tetradecanedioic acid.

Property	Value	Source(s)
Molecular Formula	C ₁₄ H ₂₆ O ₄	--INVALID-LINK--
Molecular Weight	258.35 g/mol	--INVALID-LINK--
Appearance	White to off-white powder/solid	--INVALID-LINK--
Melting Point	124 - 129 °C	--INVALID-LINK--
Boiling Point	427.81°C (rough estimate)	--INVALID-LINK--
Water Solubility	0.2 mg/mL	--INVALID-LINK--
pKa (Predicted)	4.48 ± 0.10	--INVALID-LINK--
LogP	4.2 at 25°C	--INVALID-LINK--
Vapor Pressure	1.3hPa at 20°C	--INVALID-LINK--

Note: Some sources refer to Hexadecanedioic acid (C16) as Thapsic acid.^{[4][5][6]} This guide focuses on Tetradecanedioic acid (C14).

Experimental Protocols

Determination of Melting Point (Capillary Method)

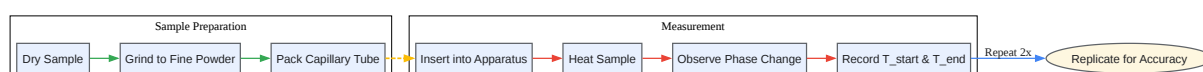
This protocol describes a standard method for determining the melting point range of a solid crystalline organic compound like 1,14-Tetradecanedioic acid.

Materials:

- 1,14-Tetradecanedioic acid sample
- Capillary tubes (sealed at one end)
- Melting point apparatus (e.g., Mel-Temp or similar)
- Mortar and pestle
- Spatula

Procedure:

- **Sample Preparation:** Ensure the 1,14-Tetradecanedioic acid sample is completely dry. If necessary, dry under vacuum. Grind a small amount of the sample into a fine powder using a mortar and pestle.
- **Capillary Tube Packing:** Pack the capillary tube with the powdered sample to a depth of 2-3 mm by tapping the sealed end on a hard surface.
- **Apparatus Setup:** Place the packed capillary tube into the heating block of the melting point apparatus.
- **Heating and Observation:**
 - Set the apparatus to heat at a rapid rate initially until the temperature is about 15-20°C below the expected melting point (approx. 125°C).
 - Reduce the heating rate to 1-2°C per minute to allow for thermal equilibrium.
 - Carefully observe the sample through the magnifying lens.
- **Data Recording:**
 - Record the temperature at which the first drop of liquid appears (the beginning of the melting range).
 - Record the temperature at which the entire sample has melted into a clear liquid (the end of the melting range).
- **Replicate:** Repeat the measurement with a fresh sample and capillary tube at least two more times to ensure accuracy and reproducibility.

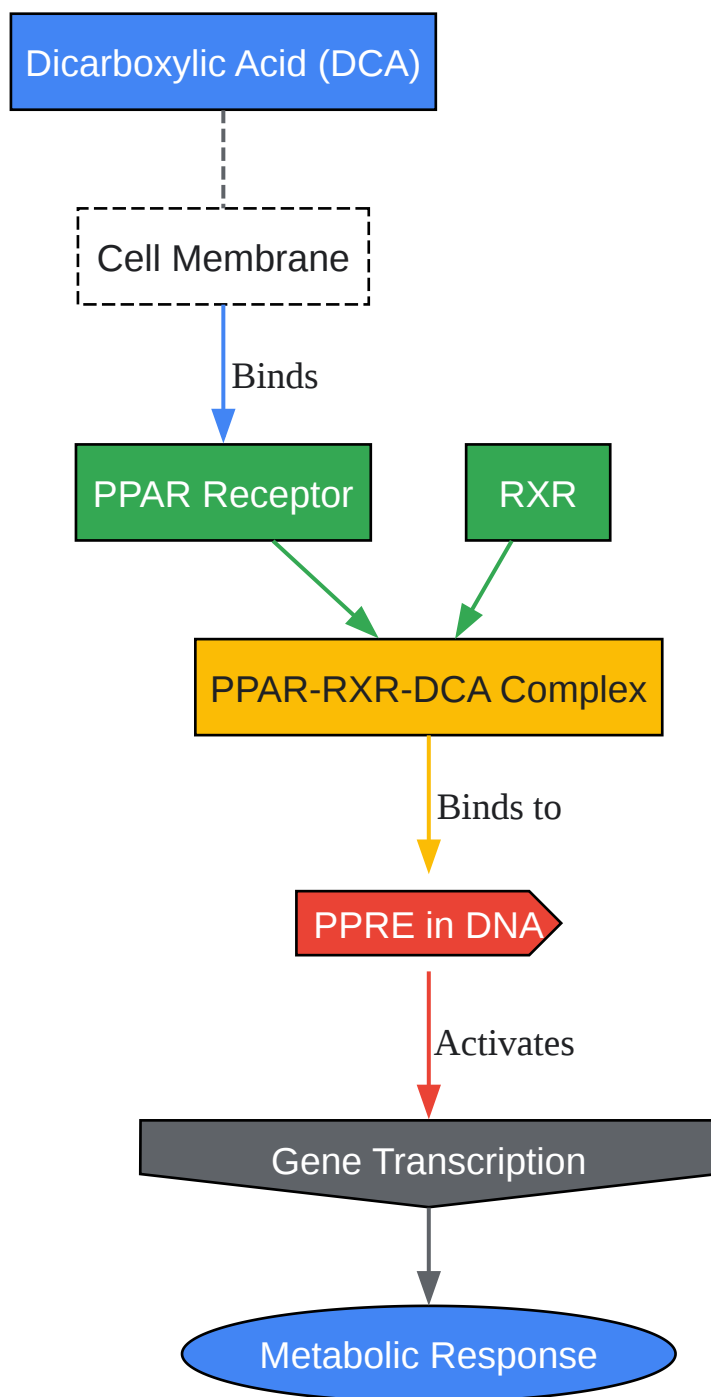


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Workflow for Melting Point Determination.

Hypothetical Signaling Pathway

While specific signaling pathways for 1,14-Tetradecanedioic acid are not well-documented in public literature, long-chain dicarboxylic acids could potentially interact with cellular signaling cascades, for instance, by acting as ligands for nuclear receptors or by influencing metabolic pathways. The following diagram illustrates a hypothetical pathway where a dicarboxylic acid (DCA) activates a peroxisome proliferator-activated receptor (PPAR).



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